

Lornoxicam-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Lornoxicam-d4

Cat. No.: B565427

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **Lornoxicam-d4**. It provides essential chemical data, a detailed overview of the established mechanism of action of its non-deuterated counterpart, Lornoxicam, and a representative experimental protocol for its application in bioanalytical methods.

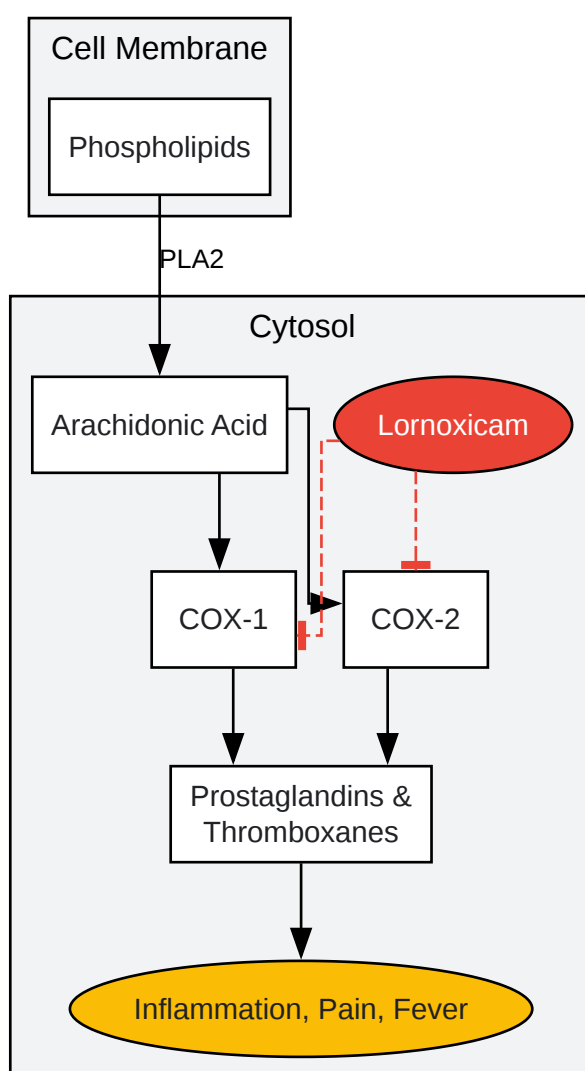
Core Compound Data

Lornoxicam-d4 is the deuterated form of Lornoxicam, a non-steroidal anti-inflammatory drug (NSAID). The inclusion of deuterium atoms results in a higher molecular weight compared to Lornoxicam, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Parameter	Value	Reference
CAS Number	1216527-48-8	[cite:]
Molecular Formula	C ₁₃ H ₆ D ₄ ClN ₃ O ₄ S ₂	[cite:]
Molecular Weight	375.84 g/mol	[cite:]

Mechanism of Action: Cyclooxygenase (COX) Inhibition

Lornoxicam, and by extension **Lornoxicam-d4**, exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the non-selective inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2. These enzymes are critical for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever. By blocking this pathway, Lornoxicam reduces the production of prostaglandins, thereby alleviating inflammatory symptoms.



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Lornoxicam's inhibitory effect on the COX signaling pathway.

Experimental Protocols: Bioanalytical Quantification

Lornoxicam-d4 is primarily utilized as an internal standard in the quantification of Lornoxicam in biological matrices, such as human plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol adapted from established methods for the bioanalysis of Lornoxicam.

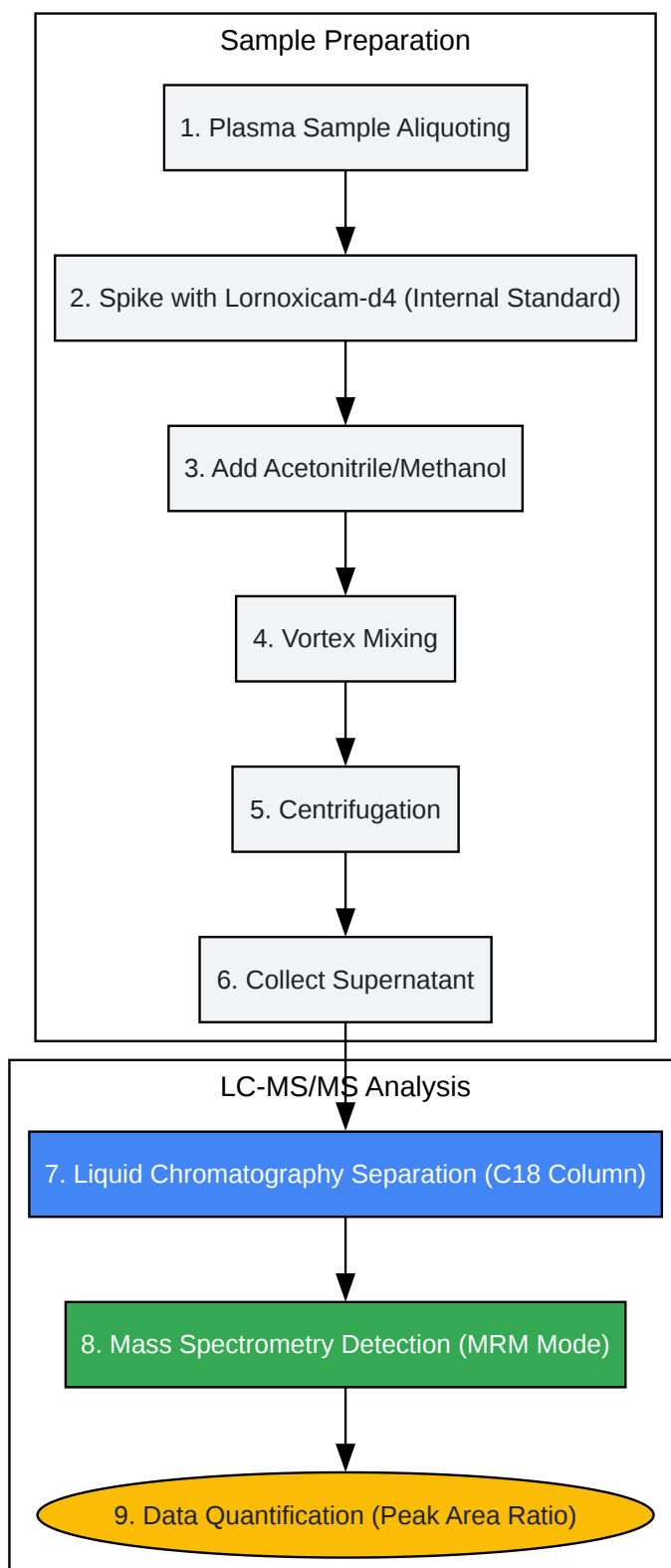
Sample Preparation: Protein Precipitation

- Aliquoting: Transfer 200 µL of human plasma into a clean microcentrifuge tube.
- Internal Standard Spiking: Add a specific volume of **Lornoxicam-d4** working solution (e.g., 50 µL of a 100 ng/mL solution) to the plasma sample.
- Protein Precipitation: Add 600 µL of a precipitating agent (e.g., acetonitrile or methanol) to the sample.
- Vortexing: Vortex the mixture for approximately 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the sample at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the clear supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC)
 - Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm) is typically used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: A typical flow rate is between 0.3 and 0.5 mL/min.
 - Injection Volume: 5-10 µL of the prepared sample supernatant.
- Tandem Mass Spectrometry (MS/MS)

- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The mass transitions for Lornoxicam and **Lornoxicam-d4** are monitored.
 - Lornoxicam: The precursor ion $[M+H]^+$ is selected and fragmented to a specific product ion.
 - **Lornoxicam-d4**: The precursor ion $[M+H]^+$ (with a +4 Da shift from Lornoxicam) is selected and fragmented to its corresponding product ion.
- Data Analysis: The peak area ratio of Lornoxicam to **Lornoxicam-d4** is used to construct a calibration curve and quantify the concentration of Lornoxicam in the unknown samples.



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A typical workflow for the bioanalysis of Lornoxicam using **Lornoxicam-d4**.

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